

Step-by-Step Guide for Preparing GB1490 Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

Application Notes

This document provides a detailed protocol for the preparation of stock solutions of **GB1490**, a potent and orally active inhibitor of Galectin-1. **GB1490** has been shown to reverse Galectin-1-induced apoptosis in Jurkat cells at low micromolar concentrations and exhibits high oral bioavailability.[1] Proper preparation and storage of stock solutions are critical for obtaining reproducible and reliable experimental results.

GB1490 Properties:



Property	Value	Source
Molecular Weight	493.35 g/mol	[1][2]
Chemical Formula	C17H15Cl2FN4O4S2	[1]
CAS Number	2172866-22-5	[2]
Mechanism of Action	Inhibitor of Galectin-1 and Galectin-3	[2]
Appearance	Assumed to be a solid powder	N/A
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[3][4][5]
Storage Conditions	Powder: -20°C for up to 3 years. Stock Solution: -20°C or -80°C	[5]

Experimental Protocol: Preparation of a 10 mM GB1490 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GB1490** in DMSO, a common starting concentration for in vitro assays.[3]

Materials:

- **GB1490** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile, nuclease-free pipette tips
- Vortex mixer
- Optional: Water bath or heat block



Procedure:

Pre-handling:

- Before opening, bring the vial of GB1490 powder to room temperature to prevent condensation of moisture.
- Gently tap the vial on a hard surface to ensure all the powder is at the bottom.

Calculating the Mass of GB1490:

- To prepare a 10 mM stock solution, the required mass of GB1490 can be calculated using the following formula: Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000
- \circ For example, to prepare 1 mL of a 10 mM stock solution: Mass (mg) = 10 mM x 1 mL x 493.35 g/mol / 1000 = 4.93 mg

Weighing GB1490:

- Place a sterile 1.5 mL microcentrifuge tube on the analytical balance and tare it.
- Carefully weigh the calculated mass of GB1490 (e.g., 4.93 mg) and add it to the tared microcentrifuge tube.

Dissolving GB1490:

- Add the calculated volume of DMSO (e.g., 1 mL for a 10 mM solution from 4.93 mg) to the microcentrifuge tube containing the GB1490 powder.
- Close the tube tightly and vortex for 1-2 minutes until the compound is completely dissolved.[3]
- Visually inspect the solution to ensure there are no visible particles.
- If the compound does not dissolve completely, gentle warming (e.g., in a 37°C water bath)
 or brief sonication may be applied.[3] However, it is crucial to first verify if GB1490 is
 temperature-sensitive.



Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.[3][5]
- Clearly label each aliquot with the compound name (GB1490), concentration (10 mM),
 solvent (DMSO), and the date of preparation.
- Store the aliquots at -20°C or -80°C, protected from light.[3] When stored properly, the stock solution should be stable for at least 6 months.[3]

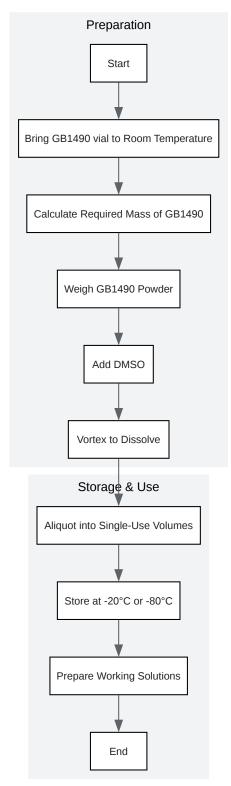
Important Considerations:

- DMSO Concentration in Assays: The final concentration of DMSO in cell-based assays should typically be kept below 0.1% to 0.5% (v/v) to avoid solvent-induced toxicity or offtarget effects.[3][6] Always include a vehicle control (DMSO at the same final concentration) in your experiments.
- Aqueous Solubility: Small molecule inhibitors dissolved in DMSO may precipitate when diluted into aqueous buffers.[4][6] To minimize this, make serial dilutions in DMSO first before the final dilution into your aqueous experimental medium.[4]
- Safety Precautions: Always handle GB1490 and DMSO in a well-ventilated area, wearing
 appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety
 glasses.

Visualizations



Experimental Workflow for GB1490 Stock Solution Preparation

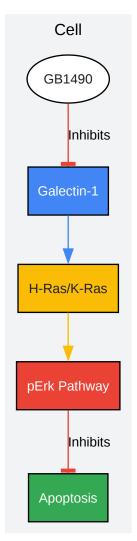


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Caption: Workflow for preparing GB1490 stock solutions.



Simplified Signaling Pathway of GB1490 Action



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Caption: Inhibition of Galectin-1 by GB1490.

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